

# bisnoryangonin biological role in plants

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## Compound Focus: Bisnoryangonin

CAS No.: 13709-27-8

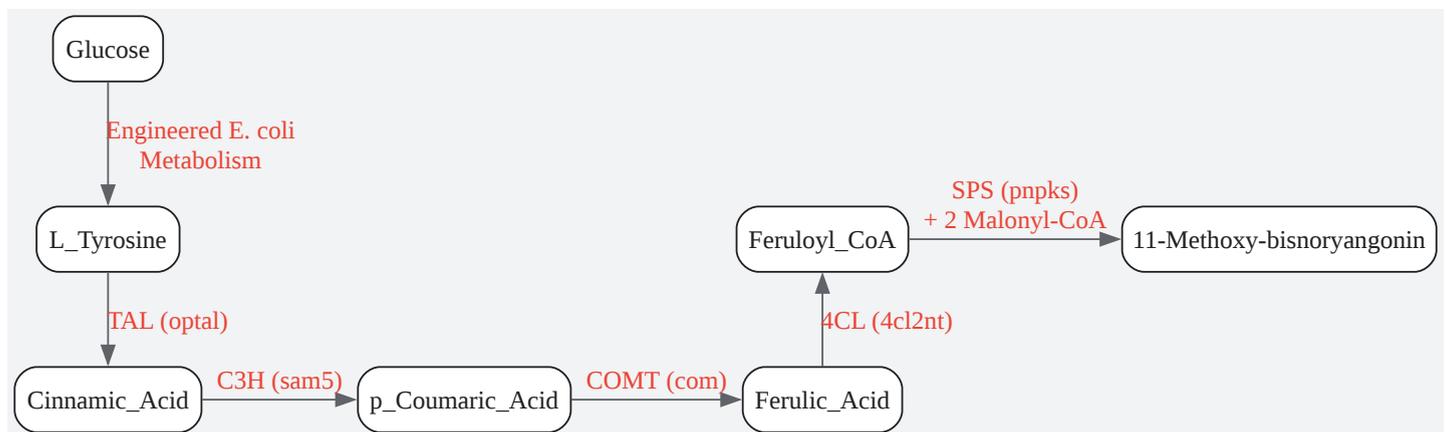
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## Biosynthesis and Biochemical Production

**Bisnoryangonin** is a **styrylpyrone**, a class of polyketide compounds. Its biosynthesis is catalyzed by a specialized enzyme, **styrylpyrone synthase (SPS)**, a type III polyketide synthase (PKS) related to chalcone synthase (CHS) [1].

The diagram below illustrates the artificial biosynthetic pathway successfully engineered in *E. coli* for de novo production of 11-methoxy-**bisnoryangonin**, a specific methoxylated derivative of **bisnoryangonin**.



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Artificial biosynthetic pathway for 11-methoxy-**bisnoryangonin** in *E. coli* [1].

A key experiment demonstrating the enzyme's function involved incubating the purified PnPKS protein (SPS from *Piper nigrum*) with its substrate, **feruloyl-CoA**, and the extender substrate **malonyl-CoA**. The reaction produced a linear triketide intermediate that underwent **lactonization** (cyclization into a pyrone ring) to form 11-methoxy-**bisnoryangonin** [1]. The identity of the product was confirmed using High-Performance Liquid Chromatography (HPLC) and spectroscopic methods [1].

## Quantitative Production Data

The following table summarizes key quantitative data from the successful microbial production of 11-methoxy-**bisnoryangonin** [1].

Parameter	Value / Specification	Context / Strain
Production Titer	52.8 mg/L	Engineered <i>E. coli</i> <b>ΔCOS1</b> strain (L-tyrosine overproducer) harboring pET-opT5M and pET22-4P plasmids, cultured for 24h.
Fold Increase	~8.5x	Compared to production in the parental <i>E. coli</i> C41(DE3) strain.
Culture Medium	Minimal glucose medium	Containing ampicillin and kanamycin.
Key Genes in Pathway	<i>optal</i> , <i>sam5</i> , <i>com</i> , <i>4cl2nt</i> , <i>pnpks</i>	Encodes for TAL, C3H, COMT, 4CL, and SPS enzymes, respectively.

## Natural Occurrence and Research Context

While your question focuses on plants, it is important to know that **bisnoryangonin** is also a known metabolite in **fungi** and has been identified in various mushroom species [2] [3]. This suggests that the biosynthesis of styrylpyrones might be a shared or convergent feature in different kingdoms of life.

In the context of drug development, styrylpyrone compounds are of interest due to their promising biological activities, which include **anxiolytic, anti-oxidative, anti-inflammatory, anti-cancer, and antiviral effects** [1]. The establishment of a heterologous production system in *E. coli* is a significant step forward because it enables larger-scale production of individual styrylpyrones, which are otherwise difficult to separate from complex plant extracts [1].

## Research Implications and Future Directions

The discovery and engineering of the biosynthetic pathway open several avenues for research and development:

- **Scalable Production:** The microbial factory approach provides a more reliable and scalable source of **bisnoryangonin** and its derivatives for further pharmacological testing [1].
- **Structure-Activity Studies:** Access to the core styrylpyrone structure allows for semi-synthesis or combinatorial biosynthesis to create analogs and study the relationship between chemical structure and biological activity.
- **Exploring the Role in Plants:** Although the specific biological role in its native host, *Piper nigrum*, remains to be elucidated, its presence suggests a possible function in plant defense, given that many polyketides are involved in protective responses against pathogens and pests.

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## References

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